

Personal protective equipment for handling 2-Amino-4-bromo-5-methylphenol

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Compound of Interest

Compound Name: 2-Amino-4-bromo-5-methylphenol

Cat. No.: B1357767

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Essential Safety and Handling Guide for 2-Amino-4-bromo-5-methylphenol

This guide provides critical safety and logistical information for handling **2-Amino-4-bromo-5-methylphenol** (CAS No. 1268153-80-5), a chemical intermediate commonly used in pharmaceutical research and development. Adherence to these protocols is essential for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

2-Amino-4-bromo-5-methylphenol is classified as a hazardous substance with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is "Warning".[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound to minimize exposure.[2][3] The following table summarizes the required PPE.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	ANSI Z87.1-compliant safety glasses or goggles. A face shield should be worn when there is a splash hazard.[4]	Protects against eye irritation and serious eye damage from splashes.[3][4]
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[4][5][6] Double gloving is recommended for incidental contact.[5]	Prevents skin irritation and absorption.[3][4] Phenol-like compounds can penetrate the skin rapidly.[6]
Body Protection	A fully buttoned laboratory coat. A chemical-resistant apron should be worn over the lab coat when a splash hazard exists.[3][5]	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if airborne exposure is possible or if not handled in a fume hood.[2][7]	Prevents respiratory tract irritation from dust or aerosols. [7]
Footwear	Closed-toe shoes impervious to spills.[3]	Protects feet from spills.

Operational Plan: Safe Handling Protocol

A risk assessment and local training must be completed before any work with this chemical begins.[3]

1.0 Preparation and Engineering Controls
1.1. Ensure a safety shower and eyewash station are readily accessible.
1.2. All handling of **2-Amino-4-bromo-5-methylphenol** should be

conducted within a certified chemical fume hood to minimize inhalation exposure.[3][5] 1.3. Cover the work surface with disposable plastic-backed absorbent paper to contain any spills.[8]

2.0 Handling the Chemical 2.1. Wear all required PPE as specified in the table above. 2.2. Keep containers securely sealed when not in use.[7] 2.3. Avoid generating dust when handling the solid material.[7] 2.4. Do not eat, drink, or smoke in the laboratory.[7] 2.5. Wash hands thoroughly with soap and water after handling.[7]

3.0 Storage 3.1. Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[2][4] 3.2. Keep in a dark place, sealed in a dry environment, at 2-8°C.[1] 3.3. Store containers below eye level.[4]

Disposal Plan

Dispose of all waste in accordance with local, state, and federal regulations.[2][9]

1.0 Waste Segregation and Collection 1.1. Designate a specific, labeled hazardous waste container for **2-Amino-4-bromo-5-methylphenol** and its contaminated materials.[9] 1.2. The container must be made of a compatible material, be in good condition, and have a secure lid.[9] 1.3. Label the container as "Hazardous Waste" and include the full chemical name.[10]

2.0 Disposal Procedure 2.1. Carefully place the chemical waste and any contaminated disposable materials (e.g., gloves, weighing paper) into the designated hazardous waste container.[9] 2.2. Avoid generating dust during disposal.[7] 2.3. Do not mix this waste with other waste streams.[10]

3.0 Waste Pickup 3.1. Securely seal the hazardous waste container.[9] 3.2. Store the sealed container in a designated, well-ventilated waste accumulation area.[9] 3.3. Arrange for collection by a licensed environmental waste management company.[9]

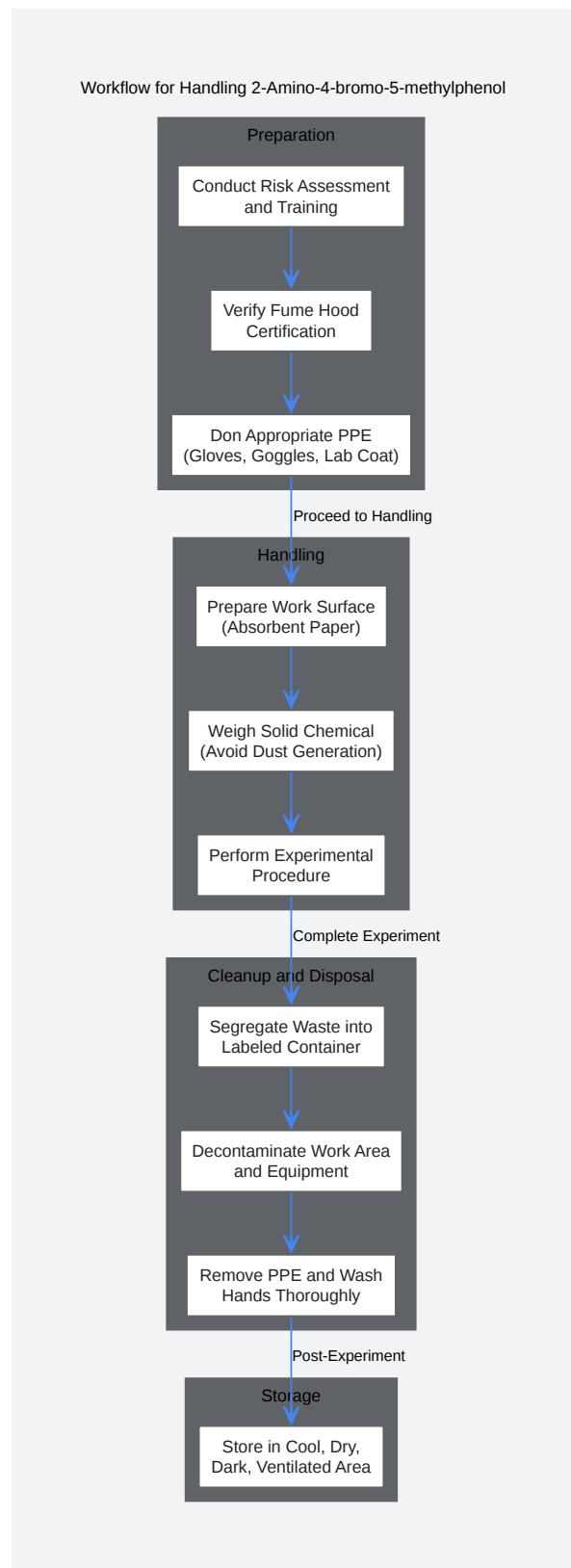
Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with running water for at least 15 minutes. Seek medical attention if irritation occurs.[7]
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. Give a glass of water. Seek immediate medical attention.[11]

Experimental Workflow Diagram



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Caption: Workflow for Handling **2-Amino-4-bromo-5-methylphenol**

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